

Reducing the hygroscopicity of ammonium nitrate phosphate

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Compound of Interest

Compound Name: *Ammonium nitrate phosphate*

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Technical Support Center: Ammonium Nitrate Phosphate

This technical support center provides troubleshooting guides and frequently asked questions (FAQs) for researchers, scientists, and drug development professionals working with **ammonium nitrate phosphate**, focusing on methods to reduce its hygroscopicity.

Frequently Asked Questions (FAQs)

Q1: What is hygroscopicity and why is it a problem for ammonium nitrate phosphate?

A1: Hygroscopicity is the tendency of a solid substance to absorb moisture from the surrounding air.^{[1][2]} For **ammonium nitrate phosphate**, this is a significant issue because moisture absorption can lead to several problems, including:

- Caking and Clumping: Absorbed moisture can cause fertilizer granules to stick together, forming hard cakes that are difficult to handle and apply.^{[3][4]} This is primarily due to the formation of liquid and solid bridges between particles.^[4]
- Reduced Flowability: Caked material does not flow freely, which can clog equipment and lead to uneven application.^[5]
- Chemical Degradation: The presence of moisture can promote chemical reactions that may alter the composition and effectiveness of the product.^[6]

- Increased Dust Formation: Caking can lead to the breakdown of granules, increasing the amount of fine dust.[\[7\]](#)

Q2: What is Critical Relative Humidity (CRH) and how does it relate to **ammonium nitrate phosphate**?

A2: The Critical Relative Humidity (CRH) is the specific relative humidity of the atmosphere at which a substance will begin to absorb moisture.[\[1\]](#)[\[8\]](#) Below the CRH, the material will not absorb atmospheric moisture.[\[8\]](#) For ammonium nitrate, a key component, the CRH is 59.4% at 30°C.[\[1\]](#) Mixtures of salts, such as in **ammonium nitrate phosphate**, often have a lower CRH than their individual components.[\[1\]](#) The CRH of most salts, including ammonium nitrate, decreases as the temperature increases, meaning they become more hygroscopic at higher temperatures.[\[1\]](#)[\[9\]](#)

Q3: What are the main factors that influence the hygroscopicity of **ammonium nitrate phosphate**?

A3: Several factors can influence the hygroscopicity and caking tendency of **ammonium nitrate phosphate**:

- Chemical Composition: The presence of different salts can affect the overall hygroscopicity. For instance, fertilizers containing ammonium nitrate and urea tend to be more hygroscopic.[\[4\]](#)
- Moisture Content: The initial amount of water in the product plays a crucial role. Higher initial moisture content increases the tendency to absorb more water.[\[6\]](#)[\[10\]](#)
- Particle Characteristics: The size, shape, and porosity of the granules can impact moisture absorption. Smaller and less uniform granules are more prone to caking.[\[3\]](#)[\[11\]](#)
- Environmental Conditions: High ambient temperature and relative humidity are major external factors that promote moisture absorption.[\[6\]](#)[\[12\]](#)
- Storage Pressure: The pressure exerted on the material during storage can increase the contact area between granules, leading to caking.[\[4\]](#)[\[13\]](#)

Troubleshooting Guides

Issue 1: Severe caking of ammonium nitrate phosphate during storage.

- Possible Cause 1: High ambient humidity.
 - Troubleshooting Step: Store the material in a controlled environment where the relative humidity is kept below the product's Critical Relative Humidity (CRH).[\[14\]](#) Use dehumidifiers if necessary.
- Possible Cause 2: Inadequate anti-caking treatment.
 - Troubleshooting Step: Apply an appropriate anti-caking agent. These can be inert powders like talc or clay, or active surfactants such as fatty amines.[\[7\]](#)[\[15\]](#) The choice of agent depends on the specific formulation of the **ammonium nitrate phosphate**.
- Possible Cause 3: High storage temperature.
 - Troubleshooting Step: Store the product in a cool place, ideally below 32°C, to minimize moisture absorption and prevent phase transitions in ammonium nitrate that can lead to caking.[\[9\]](#)[\[16\]](#)
- Possible Cause 4: Excessive pressure from stacking.
 - Troubleshooting Step: Limit the height of the storage stacks to reduce pressure on the material at the bottom.[\[17\]](#)

Issue 2: Reduced flowability and equipment clogging.

- Possible Cause 1: Partial moisture absorption leading to sticky granules.
 - Troubleshooting Step: Ensure the product is handled in low-humidity conditions. If the material has already absorbed some moisture, gentle drying in a controlled environment might restore flowability, provided caking is not severe.
- Possible Cause 2: Formation of small agglomerates.
 - Troubleshooting Step: Screen the material to remove any lumps or agglomerates before use. Improve anti-caking treatment to prevent future formation.

- Possible Cause 3: Non-uniform particle size.
 - Troubleshooting Step: Optimize the granulation process to produce more uniform and larger granules, which are less prone to caking and have better flow properties.[3]

Data Presentation

Table 1: Critical Relative Humidity (CRH) of Pure Fertilizer Salts at 30°C

Salt	Critical Relative Humidity (%)
Calcium nitrate	46.7
Ammonium nitrate	59.4
Sodium nitrate	72.4
Urea	72.5
Ammonium chloride	77.2
Ammonium sulfate	79.2
Diammonium phosphate	82.5
Monoammonium phosphate	91.6
Monocalcium phosphate	93.6
Potassium sulfate	96.3

Source: Adapted from Wikipedia on Critical relative humidity.[1]

Table 2: Effect of Phosphate Additives on Ammonium Nitrate Caking

Mass Ratio (AN:PRM)	Caking (kg/cm ²)
Pure Ammonium Nitrate	4.67
100:40	1.7

AN: Ammonium Nitrate, PRM: Phosphate Raw Material. Source: Adapted from Reymov et al., 2013.[18]

Table 3: Reduction in Moisture Absorption of Coated Ammonium Nitrate

Coating Agent	Mass Ratio of Coating (%)	Decline in Moisture Absorption Rate (%)
Cetylalcohol	1.00	28.40
Stearic Acid	0.67	24.01
Diethylamine	Not Specified	60.5 (at 75.3% RH)

Source: Adapted from Elzaki et al., 2019 and ResearchGate article on improving ammonium nitrate properties.[19][20][21]

Experimental Protocols

Protocol 1: Application of a Hydrophobic Coating to Reduce Hygroscopicity

Objective: To apply a hydrophobic coating to **ammonium nitrate phosphate** granules to create a barrier against moisture absorption.

Materials:

- **Ammonium nitrate phosphate** granules
- Coating agent (e.g., paraffin wax, stearic acid, fatty amines)
- Solvent for the coating agent (if necessary)
- Rotary drum coater or fluidized bed coater
- Spray nozzle system
- Heating and drying unit

Methodology:

- Preparation of Coating Solution: Dissolve or melt the coating agent in a suitable solvent or by heating to form a liquid that can be sprayed. The concentration will depend on the desired coating thickness.
- Pre-heating of Granules: Preheat the **ammonium nitrate phosphate** granules in the coater to a temperature suitable for the coating application (e.g., 60-80°C). This helps in the adhesion and uniform spreading of the coating.
- Coating Application: Introduce the preheated granules into the rotary drum or fluidized bed. Begin the rotation or fluidization and spray the coating solution onto the granules at a controlled rate.[22]
- Drying and Curing: Continue the process while applying heated air to evaporate the solvent and cure the coating, forming a solid, hydrophobic layer on the granules.
- Cooling: Cool the coated granules to ambient temperature before packaging to prevent agglomeration.
- Evaluation: Test the coated granules for moisture absorption and caking tendency using the hygroscopicity measurement protocol.

Protocol 2: Measurement of Hygroscopicity

Objective: To quantify the hygroscopicity of treated and untreated **ammonium nitrate phosphate** by measuring moisture absorption at a specific relative humidity.

Materials:

- **Ammonium nitrate phosphate** sample (coated and uncoated)
- Analytical balance
- Controlled humidity chamber or desiccators with saturated salt solutions to maintain a constant relative humidity (e.g., a saturated solution of sodium chloride creates a relative humidity of approximately 75%).[5][23]

- Weighing dishes

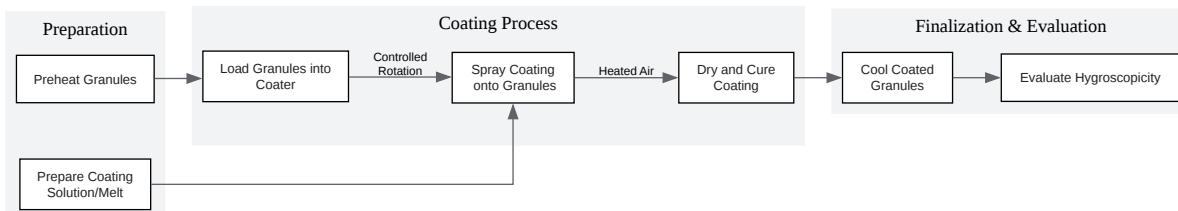
Methodology:

- Sample Preparation: Place a known mass (e.g., 5 grams) of the **ammonium nitrate phosphate** sample in a pre-weighed, dry weighing dish.
- Exposure to Controlled Humidity: Place the weighing dish with the sample inside the humidity chamber or desiccator with a known and constant relative humidity (e.g., 80%).
- Periodic Weighing: At regular time intervals (e.g., 1, 2, 4, 8, 24 hours), remove the sample from the chamber and quickly weigh it on the analytical balance.
- Calculation of Moisture Absorption: Calculate the percentage of moisture absorbed at each time point using the following formula: $\text{Moisture Absorption (\%)} = [(\text{Wt} - \text{W0}) / \text{W0}] * 100$

Where:

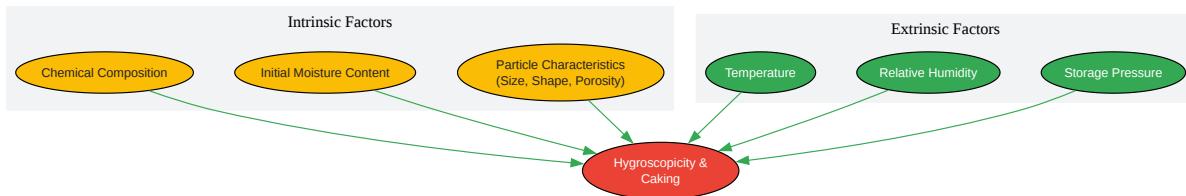
- Wt = weight of the sample at time 't'
- W0 = initial weight of the sample
- Data Analysis: Plot the moisture absorption (%) against time for both coated and uncoated samples to compare their hygroscopicity.

Visualizations



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Caption: Workflow for applying a hydrophobic coating to granules.

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Caption: Factors influencing the hygroscopicity and caking of **ammonium nitrate phosphate**.

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References

- 1. Critical relative humidity - Wikipedia [en.wikipedia.org]
- 2. ureaknowhow.com [ureaknowhow.com]
- 3. naqglobal.com [naqglobal.com]
- 4. MANAGING CAKING ABILITY OF POWDER FERTILIZER BLENDS. [michberk.com]
- 5. scielo.br [scielo.br]
- 6. dergipark.org.tr [dergipark.org.tr]
- 7. imerys.com [imerys.com]
- 8. Critical Relative Humidity [cotecna-national.net1-02.test.voxteneo.com]

- 9. fertechinform.org [fertechinform.org]
- 10. fertilizer.org [fertilizer.org]
- 11. hrcak.srce.hr [hrcak.srce.hr]
- 12. mdpi.com [mdpi.com]
- 13. fertiliser-society.org [fertiliser-society.org]
- 14. How can fertilizers be stored properly? [royalbrinkman.com]
- 15. npnlpk.com [npnlpk.com]
- 16. Guideline for safe handling & storage of solid fertilisers [lat-nitrogen.com]
- 17. olimpum.com [olimpum.com]
- 18. journal.uctm.edu [journal.uctm.edu]
- 19. researchgate.net [researchgate.net]
- 20. Anti-hygroscopic surface modification of ammonium nitrate (NH_4NO_3) coated by surfactants - Arabian Journal of Chemistry [arabjchem.org]
- 21. researchgate.net [researchgate.net]
- 22. chemrestech.com [chemrestech.com]
- 23. redalyc.org [redalyc.org]
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